

NSC 617145 solubility in DMSO and other solvents

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Compound of Interest

Compound Name: NSC 617145

Cat. No.: B056939

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Technical Support Center: NSC 617145

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **NSC 617145**.

Solubility of NSC 617145

The solubility of **NSC 617145** can vary between different solvents and even between different batches of the same solvent. The following table summarizes the available solubility data for **NSC 617145**.

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes
DMSO	10 mg/mL[1]	25 mM[1]	Sonication and warming to 60°C may be required. Use newly opened, anhydrous DMSO for best results as hygroscopic DMSO can negatively impact solubility.[1]
8 mg/mL	20 mM[2]		
6 mg/mL[3]	15 mM[3]	Sonication is recommended.[3]	
1 mg/mL[4]			
DMF	2 mg/mL[4]		
DMF:PBS (pH 7.2) (1:2)	0.33 mg/mL[4]		
Corn Oil	25 mg/mL[1]	62.49 mM[1]	This is a suspended solution and requires sonication.[1]
0.5% CMC-Na/saline water	2.5 mg/mL[1]	6.25 mM[1]	This is a suspended solution and requires sonication.[1]

Experimental Protocols

While detailed experimental protocols for determining the solubility values are not extensively published, the general approach involves preparing saturated solutions of **NSC 617145** in the solvent of interest. This is typically followed by an equilibration period and subsequent quantification of the dissolved compound in the supernatant, often using techniques like HPLC.

For practical laboratory use, the provided solubility data from suppliers is a reliable starting point for stock solution preparation.

Troubleshooting and FAQs

This section addresses common issues that researchers may encounter when working with **NSC 617145**.

Question: I am having trouble dissolving **NSC 617145** in DMSO. What can I do?

Answer: If you are experiencing difficulty dissolving **NSC 617145** in DMSO, consider the following troubleshooting steps:

- Increase Temperature: Gently warm the solution to 60°C.[\[1\]](#)
- Sonication: Use an ultrasonic bath to aid dissolution.[\[1\]](#)[\[3\]](#)
- Solvent Quality: Ensure you are using high-quality, anhydrous (newly opened) DMSO, as the presence of water can significantly decrease solubility.[\[1\]](#)
- Start with a Higher Volume: It may be easier to dissolve the compound in a larger volume of solvent and then concentrate it if necessary, though this is not always practical.

Question: My **NSC 617145** solution in DMSO appears to have precipitated after storage. What should I do?

Answer: Precipitation upon storage, especially after freeze-thaw cycles, can occur. To redissolve the compound, you can try warming the solution and sonicating it.[\[1\]](#) To prevent this, it is recommended to aliquot your stock solution into smaller, single-use volumes and store them at -80°C for long-term storage (up to 1 year) or -20°C for shorter-term storage (up to 6 months).[\[1\]](#)[\[5\]](#) Avoid repeated freeze-thaw cycles.[\[1\]](#)

Question: What is the recommended storage condition for **NSC 617145** powder and its solutions?

Answer:

- Powder: Store at -20°C for up to 3 years.[\[3\]](#)

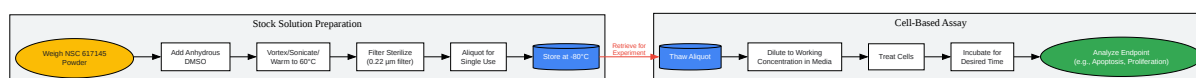
- In DMSO: Store at -80°C for up to 1 year or at -20°C for up to 6 months.[1][5] Some sources suggest a shorter stability of 2 weeks at 4°C in DMSO.[5]

Question: Can I use **NSC 617145** for in vivo studies?

Answer: Yes, **NSC 617145** has been used in in vivo studies. Formulations in corn oil or 0.5% CMC-Na/saline have been reported, though these result in suspended solutions that require sonication.[1]

Experimental Workflow

The following diagram outlines a typical workflow for preparing and using **NSC 617145** in a cell-based assay.



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Caption: Workflow for preparing and using **NSC 617145** in cell-based experiments.

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